

"physical and chemical properties of lead monoxide"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead monoxide

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An In-depth Technical Guide to the Physical and Chemical Properties of **Lead Monoxide**

Introduction

Lead(II) oxide, commonly known as **lead monoxide** (PbO), is an inorganic compound with the molecular formula PbO. It is a crucial material in various industrial applications, including the manufacturing of lead-based glass, ceramics, pigments, and as a component in lead-acid batteries.[1][2] **Lead monoxide** exists in two primary polymorphic forms: litharge (α -PbO), which has a tetragonal crystal structure, and massicot (β -PbO), characterized by an orthorhombic crystal structure.[1][3] The properties and applications of **lead monoxide** are intrinsically linked to these crystalline forms. This guide provides a comprehensive overview of the physical and chemical properties of **lead monoxide**, detailed experimental protocols for its characterization, and visual representations of its structures and reactions.

Physical Properties of Lead Monoxide

The physical characteristics of **lead monoxide** are summarized in the table below. These properties can vary slightly depending on the polymorphic form and particle size.

Table 1: Physical Properties of **Lead Monoxide**

Property	Value	Reference
Molecular Formula	PbO	[1]
Molar Mass	223.20 g/mol	[1]
Appearance	Red or reddish-yellow powder (Litharge, α -PbO) Yellow or orange powder (Massicot, β -PbO)	[1][3]
Density	9.53 g/cm ³	[1]
Melting Point	888 °C (1,630 °F; 1,161 K)	[1]
Boiling Point	1,477 °C (2,691 °F; 1,750 K)	[1]
Solubility in Water	α -PbO: 0.0504 g/L (at 25 °C) β -PbO: 0.1065 g/L (at 25 °C)	[1][4]
Solubility in other solvents	Insoluble in ethanol. Soluble in acetone, nitric acid, acetic acid, and alkali solutions.[4][5][6]	
Crystal Structure	α -PbO (Litharge): Tetragonal β -PbO (Massicot): Orthorhombic	[1][3]
Refractive Index	2.51, 2.61, 2.71	[7]
Mohs Hardness	2 (α -form)	[8]

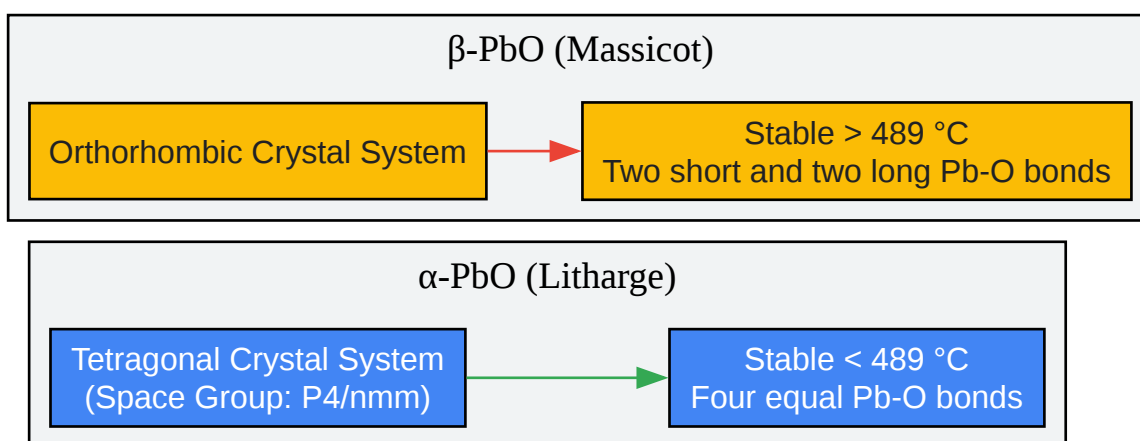
Allotropes and Crystal Structure

Lead monoxide's two polymorphs, litharge and massicot, are distinguished by their crystal structures, which in turn influences their physical properties.[1][3]

- α -PbO (Litharge): This is the stable form at temperatures below 489 °C.[4][8] It possesses a tetragonal crystal structure with the space group P4/nmm.[9][10] In this structure, the lead atom is coordinated with four oxygen atoms in a pyramidal arrangement.[1] The Pb-O bond lengths are all equal, at approximately 2.33 - 2.35 Å.[9][10]

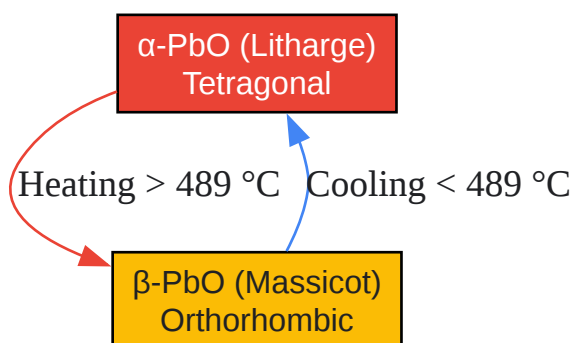
- β -PbO (Massicot): Stable above 489 °C, massicot has an orthorhombic crystal structure.[3] [11] While also featuring a pyramidal four-coordinate lead center, the Pb-O bond lengths in massicot are not equal; two are shorter, and two are longer.[1]

The transition between these two forms is reversible and dependent on controlled heating and cooling.[1] The color of the powder can be an indicator of the form, with litharge typically being red or orange and massicot yellow, but this is not always a reliable determinant.[1][3]



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Crystal structures of **Lead Monoxide** polymorphs.



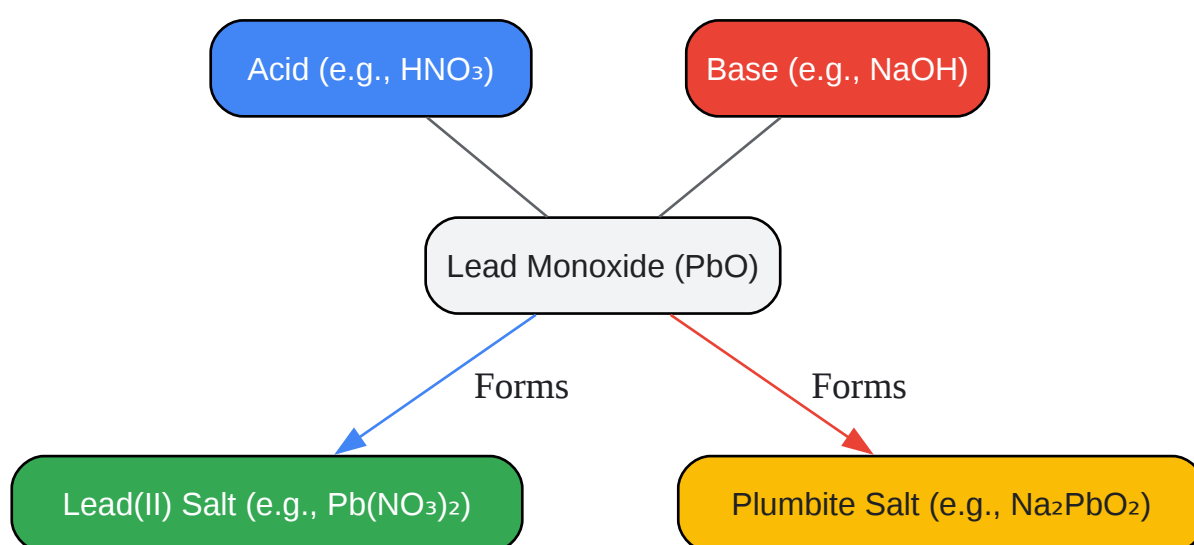
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Phase transition between Litharge and Massicot.

Chemical Properties

Lead monoxide is an amphoteric compound, meaning it reacts with both acids and strong bases.^[4]^[12]

- Reaction with Acids: It dissolves in acids to form lead(II) salts. For example, with nitric acid, it forms lead(II) nitrate.
 - $\text{PbO} + 2 \text{HNO}_3 \rightarrow \text{Pb}(\text{NO}_3)_2 + \text{H}_2\text{O}$
- Reaction with Alkalis: In strong alkali solutions, it dissolves to form plumbite salts, containing the plumbite ion ($[\text{PbO}_2]^{2-}$).^[4]^[12]
 - $\text{PbO} + 2 \text{NaOH} \rightarrow \text{Na}_2\text{PbO}_2 + \text{H}_2\text{O}$
- Thermal Decomposition: When heated in the air between 300-450 °C, **lead monoxide** can be oxidized to lead tetroxide (Pb_3O_4), also known as red lead.^[5] Upon further heating to higher temperatures, it reverts to **lead monoxide**.^[5]^[13]
 - $6 \text{PbO} + \text{O}_2 \rightleftharpoons 2 \text{Pb}_3\text{O}_4$ (at ~450-480 °C)
- Reduction: **Lead monoxide** can be reduced to metallic lead by heating with a reducing agent like carbon monoxide at high temperatures (around 1200 °C).^[1]
 - $\text{PbO} + \text{CO} \rightarrow \text{Pb} + \text{CO}_2$



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*Amphoteric reactions of **Lead Monoxide**.*

Experimental Protocols

Synthesis of Lead Monoxide

Several methods are employed for the synthesis of **lead monoxide**, both on an industrial and laboratory scale.

1. Thermal Oxidation of Lead Metal (Barton Pot Method) This industrial method produces a mixture of α -PbO and β -PbO.[1]

- Objective: To produce **lead monoxide** by direct oxidation of molten lead.
- Methodology:
 - Melt refined lead metal.
 - Introduce droplets of the molten lead into a heated vessel (the "Barton pot") at approximately 450 °C.[1]
 - Force a stream of air through the vessel. The air oxidizes the lead droplets and carries the resulting **lead monoxide** powder out of the pot.[1]
 - Collect the PbO powder in a separation system, such as cyclonic separators.[1]
- Reaction: $2 \text{Pb} + \text{O}_2 \rightarrow 2 \text{PbO}$

2. Laboratory Preparation by Heating Lead Carbonate This method can be used to produce the yellow massicot form.[3]

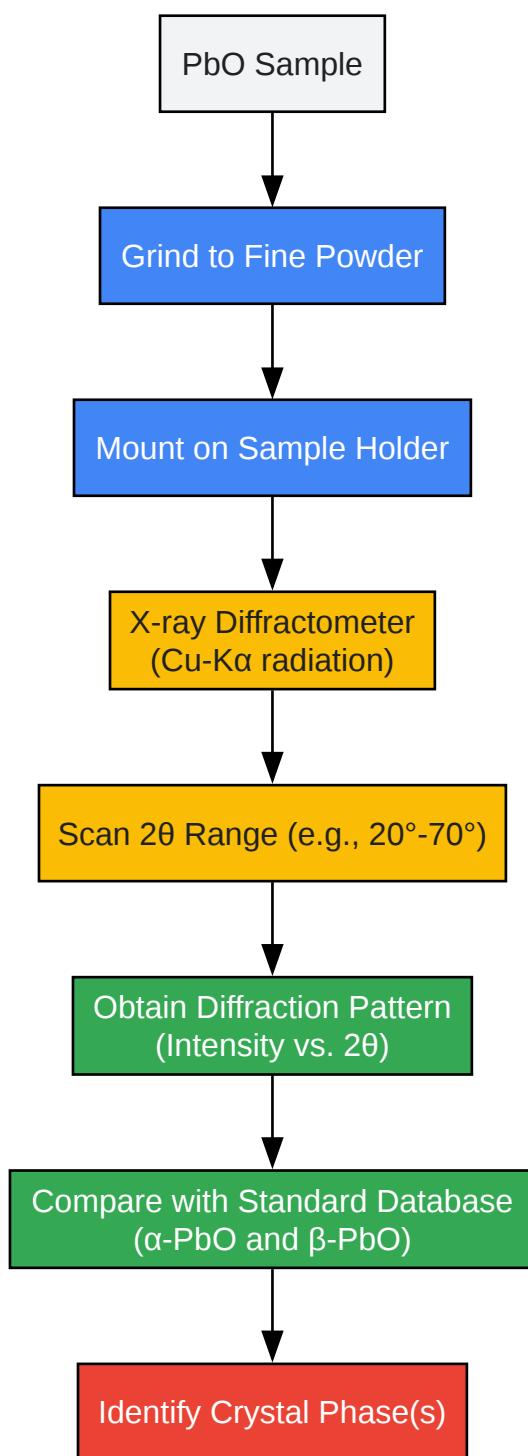
- Objective: To synthesize β -PbO by thermal decomposition of white lead (lead carbonate).
- Methodology:
 - Place a quantity of lead(II) carbonate (PbCO_3) in a ceramic crucible.
 - Gently heat the crucible to approximately 300 °C.[3]

- The white lead will decompose, releasing carbon dioxide and water, leaving behind a soft, yellow powder of massicot.[3]
- Reaction: $\text{PbCO}_3 \rightarrow \text{PbO} + \text{CO}_2$

Characterization by X-ray Diffraction (XRD)

XRD is a fundamental technique for identifying the crystalline phases (litharge vs. massicot) of a **lead monoxide** sample.

- Objective: To determine the crystal structure and phase composition of a PbO sample.
- Methodology:
 - Sample Preparation: Grind the **lead monoxide** sample into a fine, homogeneous powder to ensure random orientation of the crystallites. Mount the powder on a sample holder.
 - Instrument Setup: Use a powder diffractometer equipped with a copper X-ray source (Cu-K α radiation, $\lambda \approx 1.54 \text{ \AA}$) is typically used.[14]
 - Data Collection:
 - Scan the sample over a 2θ range, for example, from 20° to 70° .[14]
 - Set a step size of 0.02° and a counting time per step (e.g., 1 to 30 seconds) to ensure good signal-to-noise ratio.[14]
 - Data Analysis:
 - The resulting diffraction pattern (a plot of intensity vs. 2θ) will show a series of peaks.
 - Compare the positions (2θ values) and relative intensities of these peaks to standard diffraction patterns for α -PbO and β -PbO from a database (e.g., the Powder Diffraction File - PDF).
 - The major characteristic peaks for α -PbO are typically found at 2θ values of approximately 28.6° and 31.8° .[15]



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Experimental workflow for XRD analysis of PbO.

Thermodynamic Data

Table 2: Standard Molar Thermodynamic Properties (at 298.15 K, 100 kPa)

Polymorph	Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$), kJ/mol	Standard Molar Entropy (S°), J/(mol·K)
α -PbO (Litharge)	-219.0	67.8
β -PbO (Massicot)	-217.3	69.4

Data sourced from multiple consistent search results.

The small difference in the enthalpy of formation between the two forms is consistent with the phase transition that occurs between them. The enthalpy change for the transformation from the red to the yellow form is approximately +1.6 kJ/mol.^[1]

Conclusion

Lead monoxide is a well-characterized inorganic compound with two distinct polymorphs, litharge and massicot, that dictate its physical and chemical behavior. Its amphoteric nature, thermal properties, and specific crystal structures are fundamental to its widespread use in various scientific and industrial fields. The experimental protocols outlined provide a basis for the synthesis and characterization of this important material, enabling further research and development.

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References

- 1. en.wikipedia.org [en.wikipedia.org]
- 2. Lead Oxide: Properties And Application Of Lead Oxide [pciplindia.com]
- 3. naturalpigments.com [naturalpigments.com]
- 4. Lead monoxide | PbO | CID 14827 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Lead monoxide [chembk.com]

- 6. quora.com [quora.com]
- 7. cameo.mfa.org [cameo.mfa.org]
- 8. Lead monoxide | 1317-36-8 [chemicalbook.com]
- 9. mp-19921: PbO (tetragonal, P4/nmm, 129) [legacy.materialsproject.org]
- 10. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 11. en.wikipedia.org [en.wikipedia.org]
- 12. Lead(II) oxide - Sciencemadness Wiki [sciencemadness.org]
- 13. echemi.com [echemi.com]
- 14. acta-arhiv.chem-soc.si [acta-arhiv.chem-soc.si]
- 15. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. ["physical and chemical properties of lead monoxide"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057547#physical-and-chemical-properties-of-lead-monoxide]

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